

An In-depth Technical Guide to Aluminum Phosphite (CAS 15099-32-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Aluminum phosphite*

Cat. No.: *B1143710*

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Introduction

Aluminum phosphite, identified by the CAS number 15099-32-8, is an inorganic compound with the chemical formula AlPO_3 .^{[1][2][3]} It is composed of aluminum cations (Al^{3+}) and phosphite anions (PO_3^{3-}).^[4] This white, powdered material is noted for its limited aqueous solubility and stability under various environmental conditions.^[4] **Aluminum phosphite** has garnered significant interest for its utility as a fungicide in agricultural applications and as a flame retardant in polymer formulations.^[4] This guide provides a comprehensive overview of its chemical and physical properties, synthesis methodologies, and mechanisms of action.

Physicochemical and Computed Properties

A summary of the available physicochemical and computed properties for **aluminum phosphite** is presented below. Many physical properties such as melting and boiling points are not readily available in the literature, which is common for inorganic salts that decompose at high temperatures.

Table 1: Physicochemical Properties of **Aluminum Phosphite**

Property	Value	Reference(s)
CAS Number	15099-32-8	[1] [2] [3]
Molecular Formula	AlO ₃ P	[1] [2] [3]
Molecular Weight	105.953 g/mol	[1] [2] [3]
Appearance	White powder	[4]
Solubility	Limited aqueous solubility	[4]
Melting Point	N/A	[2]
Boiling Point	N/A	[2]
Density	N/A	[2]

Table 2: Computed Properties of **Aluminum Phosphite**

Property	Value	Reference(s)
Exact Mass	105.9400443	[3]
Monoisotopic Mass	105.9400443	[3]
Topological Polar Surface Area	69.2 Å ²	[3]
Heavy Atom Count	5	[3]
Complexity	8	[3]
Covalently-Bonded Unit Count	2	[3]
Hydrogen Bond Acceptor Count	3	[3]

Synthesis and Characterization

Experimental Protocol: Hydrothermal Synthesis of Crystalline Aluminum Phosphite

Hydrothermal synthesis is a common method for producing crystalline **aluminum phosphite**. The following protocol is a representative procedure based on available literature and patent information.[1][5]

Materials:

- Aluminum source (e.g., aluminum hydroxide, aluminum nitrate)
- Phosphorous acid (H_3PO_3)
- Deionized water
- (Optional) Structure-directing agent (e.g., guanidinium carbonate)[4]
- (Optional) Strong acid (e.g., HCl)[5]

Procedure:

- An aqueous solution of the aluminum source is prepared.
- Phosphorous acid is added to the solution, and the mixture is stirred to ensure homogeneity. The molar ratio of the aluminum source to phosphorous acid should be carefully controlled.
- If a structure-directing agent is used, it is added to the mixture at this stage. A small amount of strong acid may also be added to control the pH.[5]
- The resulting mixture is transferred to a Teflon-lined stainless-steel autoclave.
- The autoclave is sealed and heated to a temperature between 80-200°C for a period ranging from several hours to a few days.[5]
- After the reaction is complete, the autoclave is cooled to room temperature.
- The solid product is collected by filtration and washed thoroughly with deionized water to remove any unreacted precursors or byproducts.
- The crystalline **aluminum phosphite** is then dried in an oven at a temperature of 100-130°C.[5]

Characterization Workflow

A typical workflow for the characterization of synthesized **aluminum phosphite** is outlined below. This involves a combination of spectroscopic and diffraction techniques to determine the structure, composition, and purity of the material.

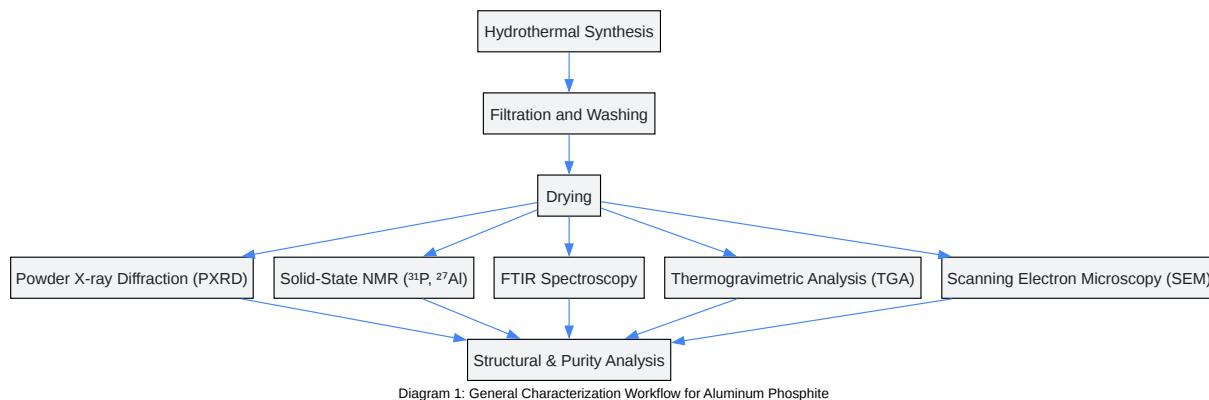


Diagram 1: General Characterization Workflow for Aluminum Phosphite

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Diagram 1: General Characterization Workflow for **Aluminum Phosphite**

Mechanisms of Action Flame Retardant Properties

Aluminum phosphite functions as a flame retardant through a hybrid mechanism, acting in both the condensed and gas phases.[6][7]

- Condensed Phase Action: Upon heating, **aluminum phosphite** can decompose to form aluminum polyphosphate. This acts as a charring agent, creating a protective layer on the surface of the polymer. This char layer serves as a thermal barrier, inhibiting heat transfer to the underlying material and reducing the release of flammable gases.[7]
- Gas Phase Action: The decomposition of **aluminum phosphite** can also release phosphorus-containing radicals into the gas phase. These radicals can scavenge the highly reactive $\text{H}\cdot$ and $\text{OH}\cdot$ radicals that propagate the combustion process in the flame, thereby inhibiting the exothermic reactions.[8]

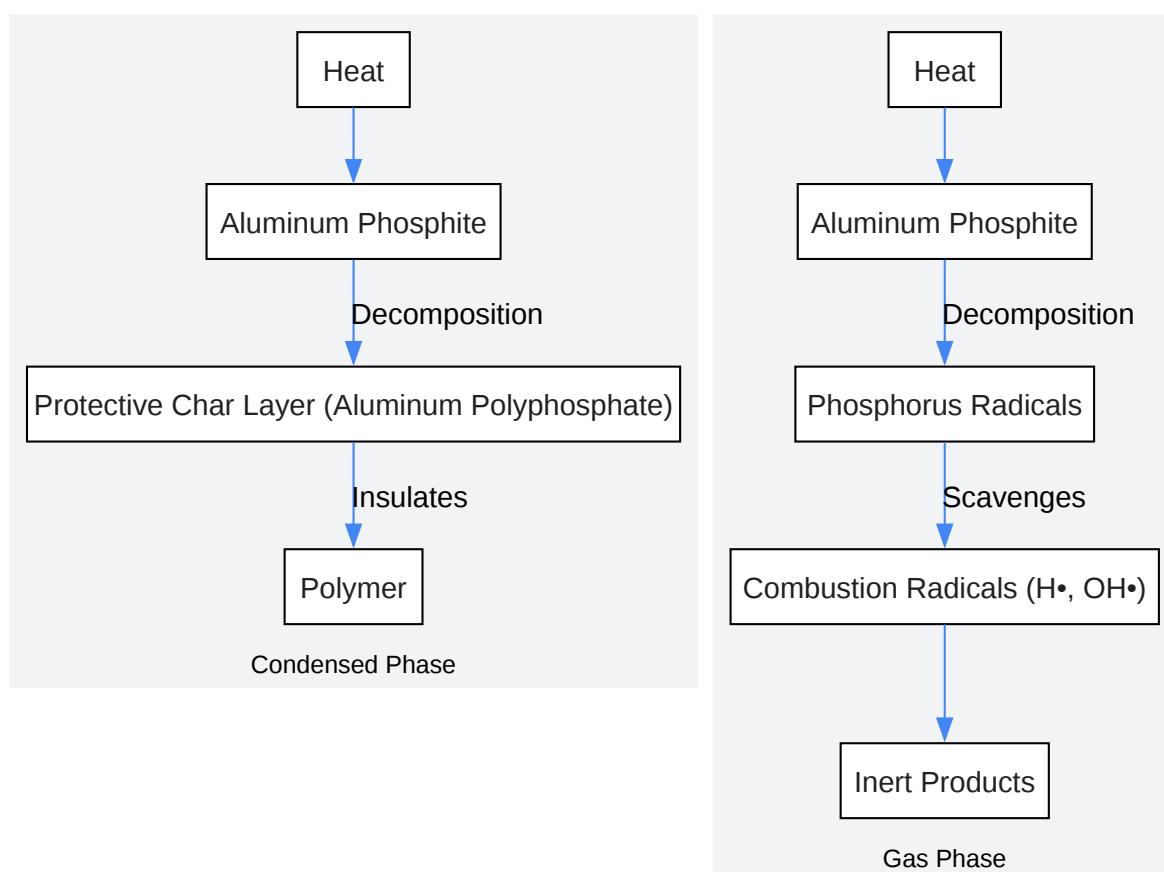


Diagram 2: Proposed Flame-Retardant Mechanism of Aluminum Phosphite

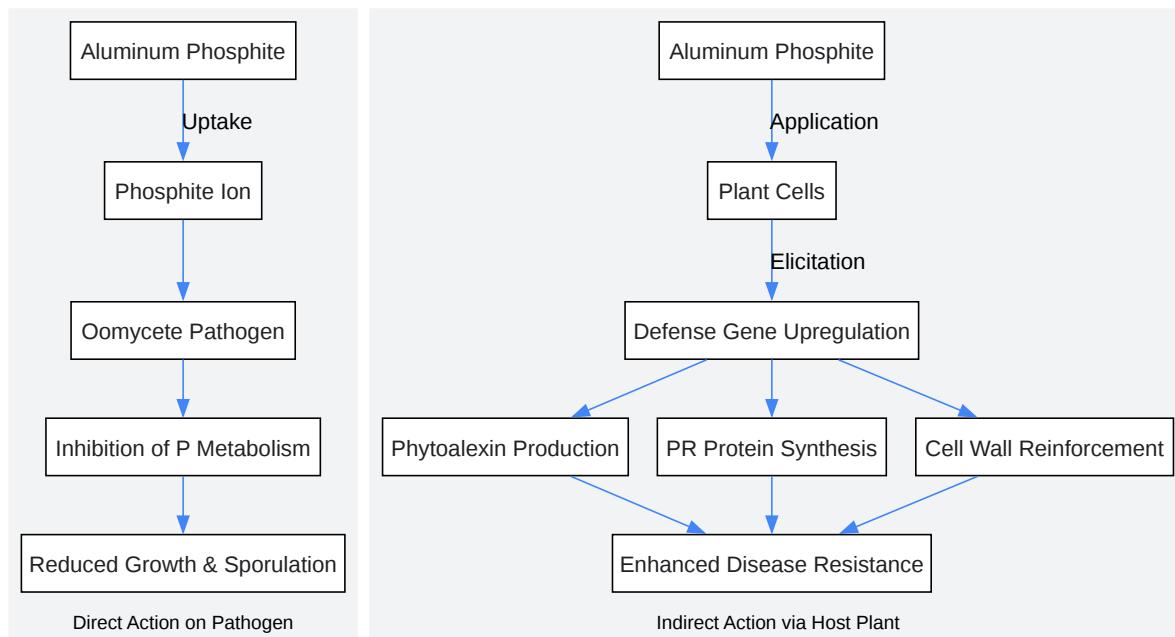
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Diagram 2: Proposed Flame-Retardant Mechanism of **Aluminum Phosphite**

Fungicidal Properties

The fungicidal activity of phosphites, including **aluminum phosphite**, is attributed to a dual mechanism of action that involves direct inhibition of the pathogen and stimulation of the host plant's defense responses.[9]

- Direct Action: Phosphite ions can be taken up by oomycete pathogens, such as Phytophthora, and interfere with their phosphorus metabolism. This can lead to the inhibition of mycelial growth and spore germination.[9]
- Indirect Action (Host Defense Induction): Phosphites are recognized as potent elicitors of the plant's innate immune system. Upon application, they can trigger a cascade of defense responses, including the production of phytoalexins (antimicrobial compounds) and pathogenesis-related (PR) proteins, as well as the reinforcement of cell walls. This "priming" of the plant's defenses enhances its resistance to subsequent infections.[9]



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Diagram 3: Fungicidal Mechanism of **Aluminum Phosphite**

Safety and Handling

Detailed safety information for **aluminum phosphite** is not extensively documented in readily available sources. As with any chemical, it should be handled with appropriate personal protective equipment, including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. For specific handling and disposal procedures, it is essential to consult the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Aluminum phosphite (CAS 15099-32-8) is a versatile inorganic compound with important applications in agriculture and material science. Its efficacy as a fungicide and flame retardant stems from its unique chemical properties and multi-faceted mechanisms of action. Further research into its synthesis, structural characterization, and biological interactions will continue to expand its potential applications.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Aluminum Phosphite (CAS 15099-32-8)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1143710#cas-number-15099-32-8-properties>

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